

A Comparative Analysis of Aluminum-Based Phosphate Binders and Alternative Therapies

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Compound of Interest

Compound Name: *Metaphosphoric acid (HPO₃),
aluminum salt*

Cat. No.: *B080451*

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In the management of hyperphosphatemia, a common and serious complication of chronic kidney disease (CKD), a variety of phosphate-binding agents are utilized. Historically, aluminum-based binders were a primary treatment option. However, concerns over potential toxicity have led to the development and widespread use of several alternative classes of phosphate binders. This guide provides a detailed comparison of the performance of aluminum-based compounds, such as aluminum hydroxide, against other prevalent phosphate binders, including calcium-based binders, sevelamer (hydrochloride and carbonate), lanthanum carbonate, and iron-based binders.

It is important to note that while the topic specifies aluminum metaphosphate, the available clinical and research literature predominantly focuses on aluminum hydroxide as the representative compound for aluminum-based phosphate binders. Therefore, this comparison is based on data for aluminum-containing binders as a class, primarily represented by aluminum hydroxide.

Classification of Major Phosphate Binders

Phosphate binders can be broadly categorized based on their chemical composition. The primary classes include aluminum-based, calcium-based, resin-based, lanthanum-based, and iron-based binders. Each class possesses a distinct mechanism of action and a unique efficacy and safety profile.

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